

comparative toxicity of Sulfaquinoxaline in different species

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Sulfaquinoxaline

CAS No.: 59-40-5

Cat. No.: S544134

Get Quote

Mechanism of Action and Primary Toxic Effects

Sulfaquinoxaline is a sulfonamide antibiotic primarily used in veterinary medicine. Its toxicity stems from several distinct mechanisms:

- **Antimicrobial Action:** Like other sulfonamides, it inhibits bacterial **dihydropteroate synthase**, an enzyme essential for folate synthesis [1].
- **Coagulopathy:** SQX specifically inhibits **vitamin K epoxide reductase**, disrupting the vitamin K cycle and leading to coagulation disorders and hemorrhage [1] [2]. This is a hallmark of its toxicity.
- **Hypersensitivity Reactions:** Sulfonamides can cause idiosyncratic reactions, including skin lesions, hepatic necrosis, and keratoconjunctivitis sicca (dry eye) in dogs [1].
- **Crystalluria:** The parent compound or its metabolites can precipitate in renal tubules, causing kidney damage, though this is now less common [1].

Comparative Toxicity Across Species

The following table summarizes the key toxic effects and experimental findings for different species as reported in the literature. Much of the data comes from studies on chickens, with more limited information available for mammals.

Species	Toxic Effects	Experimental Context & Key Findings
Chickens	Immunosuppression, Hemorrhage, Bone Marrow Pallor, Reduced Weight Gain, Decreased Water/Food Consumption, Temporary Reduced Reproductive Performance (in breeding fowl)	Immunosuppression: Treated birds showed lower specific antibody titres after immunization [3]. Hemorrhage: 47% mortality observed with hemorrhages after intermittent feeding of 0.05% SQX [2]. Safety Studies: Decreased consumption and weight gain at overdosage (4.4x recommended level); temporary drops in egg production/hatchability at 3x recommended level [4]. Dogs
Rats	Renal Tubule Changes	Coagulopathy (Hemorrhage), Keratoconjunctivitis Sicca (KCS) Coagulopathy: Hemorrhage reported in a 14-day intermittent study with 1400 mg/kg [2]. SQX found in dog treats at 800 ppb, above the U.S. FDA tolerance of 100 ppb [5]. KCS: Reported as a hypersensitivity reaction, leading to decreased tear production [1]. Rabbits
Microalgae (C. vulgaris)	Altered Blood Serum Enzymes	Interaction study with lead acetate: repeated doses of sulfonamides (100 mg/kg) increased serum AST, ALT, alkaline phosphatase, and creatinine levels [6]. Bacteria (E. coli, S. aureus)
	Inhibition of Growth and Pigmentation	Growth Inhibition
	Used in lab studies to assess residual toxicity of water after photocatalytic treatment of SQX. Water treated with bare TiO ₂ showed higher toxicity than the original SQX solution [7].	Used in lab studies to assess residual toxicity of water after advanced oxidation process treatment of SQX. The photo-Fenton process reduced bacterial growth inhibition to less than 13% [8].

Experimental Protocols for Toxicity Assessment

The methodologies from key studies provide a framework for evaluating SQX toxicity.

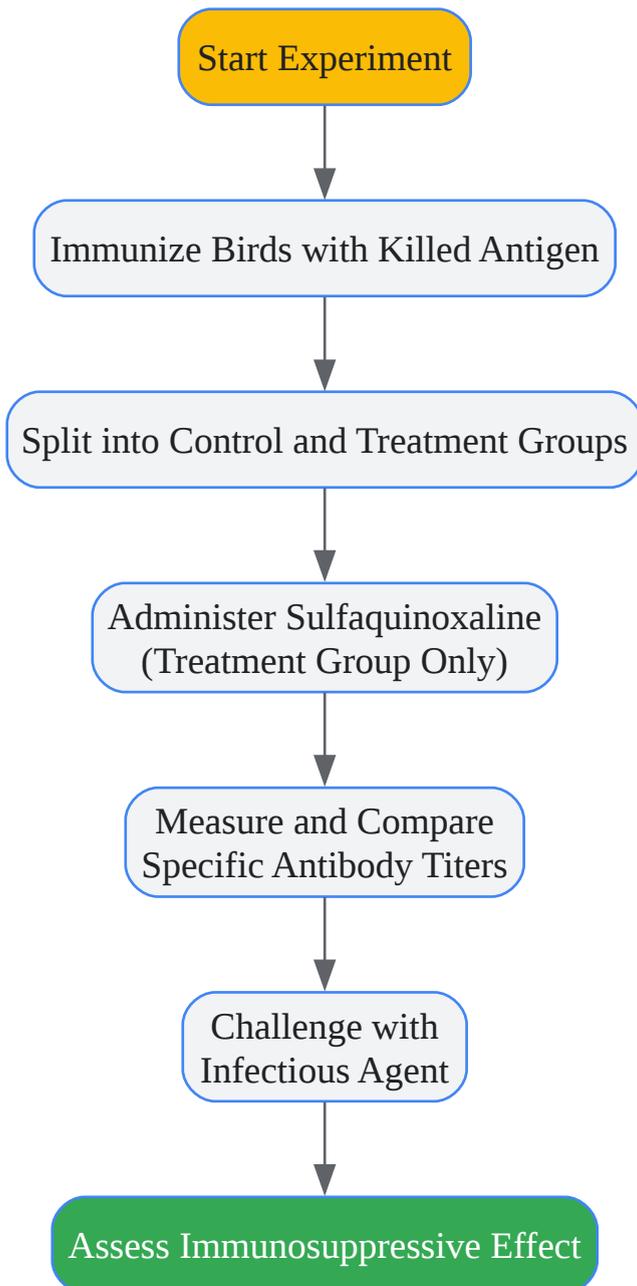
Assessing Immunosuppression in Chickens

This protocol is based on a study that demonstrated the immunosuppressive effect of SQX [3].

- **1. Immunization:** Administer intramuscular injections of a killed antigen (e.g., *S. pullorum*)
- **2. Medication:** Administer **Sulfaquinoxaline** to the treatment group.
- **3. Comparison:** Measure and compare specific antibody titers in treated birds versus an unmedicated control group.

- **4. Confirmation:** Challenge immunized birds with an infectious agent (e.g., Newcastle disease virus) to confirm immunosuppressive effect.

The workflow for this experimental design is as follows:



[Click to download full resolution via product page](#)

Evaluating Residual Toxicity via Microalgae Bioassay

This method is used to assess the ecological impact and toxicity of SQX and its transformation products after water treatment [7].

- **1. Sample Preparation:** Treat SQX-contaminated water using the process under investigation (e.g., photocatalytic degradation with TiO₂/PANI).
- **2. Bioassay Exposure:** Expose the test organism (e.g., *Chlorella vulgaris* microalgae) to the treated water.
- **3. Toxicity Endpoints:** Measure multiple toxicity endpoints:
 - **Biomass Concentration**
 - **Pigmentation Levels**
 - **Cell Count**
- **4. Comparison:** Compare the results against a control group exposed to untreated SQX solution to determine if the treatment reduces or increases toxicity.

Key Implications for Research and Development

The compiled data highlights several critical considerations for professionals:

- **Species-Specific Sensitivity:** Toxicity manifests differently across species. Chickens are highly susceptible to immunosuppression and coagulopathy, while dogs appear prone to coagulopathy and hypersensitivity reactions like KCS [3] [1] [2].
- **Toxicity of Transformation Products:** Water treatment processes can degrade SQX but may produce transformation products that are **more toxic** than the original compound. The choice of treatment method (e.g., PANI/TiO₂ at pH 12 vs. bare TiO₂ at pH 4) significantly influences the residual toxicity [7]. This is crucial for environmental risk assessment.
- **Dose and Duration Dependence:** Effects range from reduced palatability and temporary reproductive impacts at therapeutic levels to severe hemorrhage and death at overdose concentrations [4] [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Sulfaquinoxaline - an overview | ScienceDirect Topics [sciencedirect.com]

2. Sulfaquinoxaline - Hazardous Agents [haz-map.com]
3. [Toxicity and immunosuppressive effect of sulfaquinoxaline ... [pubmed.ncbi.nlm.nih.gov]
4. Evaluation of a mixture of trimethoprim and ... [pubmed.ncbi.nlm.nih.gov]
5. Determination of six illegal antibiotics in chicken jerky dog ... [pubmed.ncbi.nlm.nih.gov]
6. effect on certain blood constituents and serum enzymes [pubmed.ncbi.nlm.nih.gov]
7. of the Comparison of waters containing initially... toxicity [pubmed.ncbi.nlm.nih.gov]
8. Sulfaquinoxaline Oxidation and Toxicity Reduction by Photo ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [comparative toxicity of Sulfaquinoxaline in different species].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b544134#comparative-toxicity-of-sulfaquinoxaline-in-different-species>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com